

Technical Whitepaper: Properties, Mechanisms, and Applications of CAS 83048-65-1

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *1H,1H,2H,2H-Perfluorododecyltrimethoxysilane*

CAS No.: *123445-18-1*

Cat. No.: *B3039630*

[Get Quote](#)

Executive Summary & Nomenclature Clarification

This technical guide provides an authoritative analysis of the fluorosilane coupling agent CAS 83048-65-1. It is critical to first address a pervasive nomenclature discrepancy within biomedical and materials science literature. While occasionally mischaracterized in published studies as **1H,1H,2H,2H-perfluorododecyltrimethoxysilane**, its strictly accurate IUPAC designation is 1H,1H,2H,2H-perfluorododecyltrimethoxysilane (also known as heptadecafluorododecyltrimethoxysilane, or FAS-17)[1],[2].

The "17" denotes the seventeen fluorine atoms attached to the ten-carbon chain, distinguishing it from the true dodecyl homologue (FAS-21, CAS 123445-18-1)[3]. FAS-17 is a premier surface-modification agent utilized extensively to engineer ultra-low surface energy Self-Assembled Monolayers (SAMs) for superhydrophobic coatings, microfluidics, and advanced drug delivery vehicles[4],[1].

Physicochemical Profile

The efficacy of FAS-17 stems from its bifunctional molecular architecture: a reactive trimethoxysilane headgroup that anchors to substrates, and a highly fluorinated, inert tail that repels both aqueous and organic phases[4].

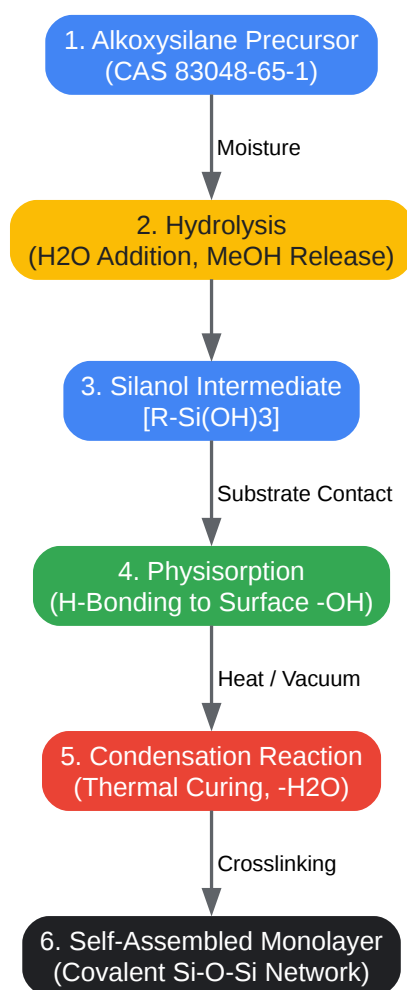
Table 1: Quantitative Chemical and Physical Properties of CAS 83048-65-1

Property	Value	Mechanistic Significance
CAS Number	83048-65-1	Primary identifier for regulatory compliance and sourcing.
Chemical Formula	C13H13F17O3Si	17 highly electronegative fluorine atoms create a dense electron cloud, drastically lowering surface energy.
Molecular Weight	568.30 g/mol	High mass dictates lower vapor pressure; requires sustained heat for effective vapor-phase deposition.
Boiling Point	247 °C[2]	High thermal stability allows for high-temperature post-deposition annealing (>100 °C) without molecular degradation.
Density	1.54 g/cm ³ [2]	Denser than water due to heavy fluorine atoms; dictates phase separation behavior in biphasic solvent systems.
Purity Standard	≥97.0% (GC)[5]	High purity is mandatory; trace impurities (e.g., silane dimers) disrupt the uniform packing of the SAM.

Mechanistic Pathway: Silanization and SAM Formation

The formation of a robust SAM using FAS-17 relies on a moisture-sensitive sol-gel process[6]. As an Application Scientist, understanding the thermodynamics of this reaction is vital to preventing coating failure.

- Hydrolysis: The three methoxy (-OCH₃) groups react with trace ambient or solvent moisture to form reactive silanol (-OH) groups, releasing methanol as a byproduct[6].
- Physisorption: The newly formed silanols establish transient hydrogen bonds with hydroxyl groups present on the activated substrate (e.g., oxidized silicon, glass, or plasma-treated aluminum)[4].
- Condensation: Under thermal annealing or vacuum curing, a dehydration condensation reaction occurs. This forges permanent, covalent siloxane (Si-O-Si) bonds between the silane and the substrate, while also crosslinking adjacent silane molecules to form a dense, impenetrable 2D network[6].



[Click to download full resolution via product page](#)

Figure 1: Stepwise mechanistic pathway of FAS-17 silanization forming a self-assembled monolayer.

Advanced Applications

Omniphobic and Anti-Corrosion Interfaces FAS-17 is deposited onto microstructured substrates (such as additively manufactured aluminum) to create Slippery Liquid-Infused Porous Surfaces (SLIPS) or superhydrophobic interfaces. The dense packing of the perfluorinated chains prevents aqueous and organic foulants from penetrating the surface, fundamentally shifting the wetting state to a Cassie-Baxter regime and acting as a dielectric barrier that drastically reduces corrosion current density[7].

Fluorous Biphasic Drug Delivery Systems (FB-DDS) In nanomedicine, FAS-17 is utilized to functionalize discoidal porous silicon particles (PSPs). The resulting fluorous surface enables the highly specific loading of perfluorocarbon (PFC) liquids and fluorous-tagged pharmaceuticals via non-covalent fluorine–fluorine interactions. Upon the application of low-frequency ultrasound (LFUS), the PFC undergoes rapid acoustic phase-transition (evaporation), forcefully ejecting the therapeutic payload into the target tissue[1].

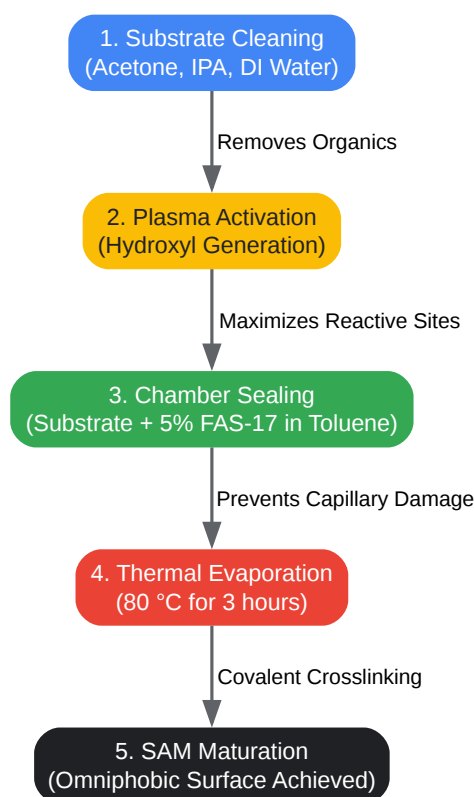
Validated Experimental Protocols

To ensure reproducibility and scientific integrity, the following protocols detail the exact methodologies for FAS-17 application, emphasizing the causality behind each procedural step.

Protocol A: Vapor-Phase Deposition for Superhydrophobic Aluminum[9],[8]

Causality Focus: Vapor-phase deposition is selected over liquid immersion for delicate microstructures to eliminate capillary forces during solvent evaporation, which can otherwise collapse nanoscale features.

- **Substrate Activation:** Clean aluminum substrates via sequential sonication in acetone, isopropanol (IPA), and de-ionized water. Dry under N₂ flow and treat with an oxygen plasma cleaner. Reasoning: Plasma treatment heavily hydroxylates the surface, maximizing anchor points for the silane[8].
- **Chamber Preparation:** Place the activated samples into a sealed glass container alongside a 50 mL beaker containing 1 mL of a 5% (v/v) FAS-17 solution in toluene[8].
- **Thermal Evaporation:** Heat the sealed container in an atmospheric pressure oven at 80 °C for 3 hours[8]. Reasoning: Toluene acts as a volatile carrier gas, transporting the heavy FAS-17 molecules to the substrate without bulk liquid contact.
- **Curing:** Remove samples and cure at 100 °C overnight to finalize siloxane bond condensation[8].



[Click to download full resolution via product page](#)

Figure 2: Vapor-phase deposition workflow for FAS-17 superhydrophobic coatings.

Protocol B: Liquid-Phase Silanization for Porous Silicon Drug Carriers[1]

Causality Focus: Liquid-phase is required here to ensure deep pore penetration within the silicon particles. Dichloromethane (DCM) is utilized as an aprotic solvent to prevent premature bulk hydrolysis of the silane.

- Oxidation: Thermally oxidize the porous silicon array to generate a dense layer of surface silanols.
- Silanization: Immerse the array in 1 mL of 1 mM FAS-17 dissolved in anhydrous DCM. Incubate statically for 2 hours at room temperature[1]. Reasoning: The 2-hour window allows thermodynamic equilibrium for deep-pore diffusion and physisorption.

- Washing: Rinse sequentially with ethanol and Milli-Q water, then dry with N₂[1]. Reasoning: Ethanol strips away unreacted silane monomers, preventing multilayer clumping.
- Annealing: Place the array in a Schlenk flask and anneal under an N₂ atmosphere at 100 °C for 1 hour[1]. Reasoning: N₂ prevents oxidative degradation while heat drives the dehydration condensation, locking the SAM in place.

Environmental, Health, and Safety (EHS)

FAS-17 is a highly reactive and hazardous fluorochemical. According to globally harmonized safety data, it causes severe eye damage (H318), is suspected of causing cancer (H351), and may damage fertility or the unborn child (H360D). Furthermore, the hydrolysis phase releases methanol, a toxic and flammable volatile organic compound. All silanization procedures must be conducted in a certified fume hood with appropriate personal protective equipment (PPE), and waste must be segregated strictly as hazardous fluorinated organic material[6],.

References

- [8]Ultra-thin self-healing vitrimer coatings for durable hydrophobicity | Source: nih.gov | [8](#)
- [4](3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10,10-Heptadecafluorodecyl)trimethoxysilane | Source: benchchem.com | [4](#)
- [7]Microstructure-Enhanced Omniphobic Interfaces for Robust Anti-Fouling and Anti-Corrosion Performance in Additively Manufactured Thermal Devices | Source: acs.org | [7](#)
- [1]A fluorous biphasic drug delivery system triggered by low frequency ultrasound: controlled release from perfluorous discoidal porous silicon particles | Source: nih.gov | [1](#)
- [6]Silane Coupling Agents | Source: silicorex.com | [6](#)
- [5]1H,1H,2H,2H-Perfluorodecyltrimethoxysilane | CAS 83048-65-1 | Source: scbt.com | [5](#)
- 1H,1H,2H,2H-Perfluorodecyltrimethoxysilane AldrichCPR 83048-65-1 | Source: sigmaaldrich.com |
- [2]83048-65-1 - CAS Common Chemistry | Source: cas.org | [2](#)

- [3]CAS 123-44-4 Isooctyl alcohol (Reference to **1H,1H,2H,2H-Perfluorododecyltrimethoxysilane** CAS 123445-18-1) | Source: [alfa-chemistry.com](#) | 3

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. A fluorous biphasic drug delivery system triggered by low frequency ultrasound: controlled release from perfluorous discoidal porous silicon particles - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 2. CAS Common Chemistry [[commonchemistry.cas.org](#)]
- 3. [alfa-chemistry.com](#) [[alfa-chemistry.com](#)]
- 4. (3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10,10-Heptafluorodecyl)trimethoxysilane | 83048-65-1 | Benchchem [[benchchem.com](#)]
- 5. 1H,1H,2H,2H-Perfluorodecyltrimethoxysilane | CAS 83048-65-1 | SCBT - Santa Cruz Biotechnology [[scbt.com](#)]
- 6. [silicorex.com](#) [[silicorex.com](#)]
- 7. [pubs.acs.org](#) [[pubs.acs.org](#)]
- 8. Ultra-thin self-healing vitrimer coatings for durable hydrophobicity - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- To cite this document: BenchChem. [Technical Whitepaper: Properties, Mechanisms, and Applications of CAS 83048-65-1]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3039630/docs#technical-whitepaper-properties-mechanisms-and-applications-of-cas-83048-65-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)